Technical Guide: Spectroscopic Characterization of 2-(3,4-Dimethylanilino)-4-methoxynicotinonitrile[1]

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Compound of Interest	
Compound Name:	*2-(3,4-Dimethylanilino)-4-methoxynicotinonitrile*
CAS No.:	*341967-12-2*
Cat. No.:	*B2977766*

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Executive Summary & Compound Profile

Target Compound: **2-(3,4-Dimethylanilino)-4-methoxynicotinonitrile** Molecular Formula:

Exact Mass: 253.1215 Da Role: Synthetic intermediate; Kinase inhibitor scaffold (Src/Abl family analog).[1]

This guide details the structural validation of **2-(3,4-Dimethylanilino)-4-methoxynicotinonitrile**, a substituted pyridine carbonitrile.[1] This scaffold acts as a critical pharmacophore in medicinal chemistry, particularly in the design of tyrosine kinase inhibitors where the nicotinonitrile core mimics the adenine ring of ATP. The spectroscopic data provided here serves as a reference standard for researchers synthesizing this motif via nucleophilic aromatic substitution (

).

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Synthetic Origin & Pathway

To understand the spectroscopic impurities and signal assignments, one must understand the synthesis. The compound is typically generated via the displacement of a 2-chloro substituent by 3,4-dimethylaniline under acidic or thermal conditions.[1]

Reaction Scheme (DOT Visualization)

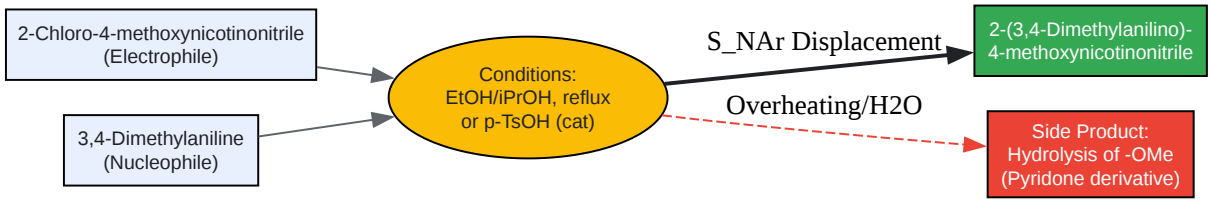

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Figure 1: Synthetic pathway via nucleophilic aromatic substitution (

).

Spectroscopic Atlas

A. Nuclear Magnetic Resonance (NMR)

The

H NMR spectrum is characterized by the distinct electronic environment of the pyridine ring (electron-deficient) versus the aniline ring (electron-rich).

Solvent: DMSO-

(Recommended due to solubility and NH exchange stabilization).[1] Frequency: 400 MHz or higher.

H NMR Assignment Table

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Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
9.10 - 9.30	Singlet (br)	1H	NH	Exchangeable. Downfield shift indicates H-bonding with nitrile or solvent. [1]
8.15	Doublet (Hz)	1H	Py-H6	-proton to Pyridine Nitrogen.[1] Deshielded.
7.30 - 7.40	Multiplet	2H	Ar-H2', H6'	Aniline ortho protons.[1] Overlap possible.
7.05	Doublet (Hz)	1H	Ar-H5'	Aniline meta proton (ortho to Me).
6.55	Doublet (Hz)	1H	Py-H5	-proton.[1] Shielded by 4-OMe group (Resonance effect).[1]
3.95	Singlet	3H	-OCH	Characteristic methoxy signal. [1]
2.20	Singlet	3H	-CH	3-Methyl group. [1]
2.16	Singlet	3H	-CH	4-Methyl group. [1]

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Key Diagnostic Feature: The coupling constant (

) of the pyridine protons (H5/H6) is typically ~5.8–6.2 Hz. A loss of the methoxy singlet at 3.95 ppm suggests hydrolysis to the pyridone analog (a common impurity).

C NMR Key Signals[2][3]

- Nitrile (CN): ~116–118 ppm.
- Methoxy (-OCH

  ): ~56 ppm.[1]
- Pyridine C2 (C-NH): ~158 ppm (Deshielded by N-attachment).[1]
- Pyridine C4 (C-OMe): ~165 ppm.[1]

B. Infrared Spectroscopy (FT-IR)

IR is critical for confirming the presence of the nitrile group and the integrity of the secondary amine.

Wavenumber (cm)	Vibration Mode	Description
3300 - 3350	(N-H)	Secondary amine stretch.[1] Medium intensity.
2210 - 2225	(C$\equiv$N)	Diagnostic. Sharp, strong band. Confirms 3-CN.
2850 - 2950	(C-H)	Aliphatic C-H stretches from Methyl and Methoxy groups.[1]
1580 - 1600	(C=N) / (C=C)	Pyridine ring breathing and aromatic skeletal vibrations.
1240 - 1260	(C-O)	Aryl alkyl ether stretch (Methoxy group).[1]

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C. Mass Spectrometry (MS)

Method: ESI-MS (Positive Mode).[1] Expected Ion:

Fragmentation Logic (DOT Visualization)

In MS/MS (tandem mass spec), the molecule follows a predictable breakdown pathway useful for structural confirmation.

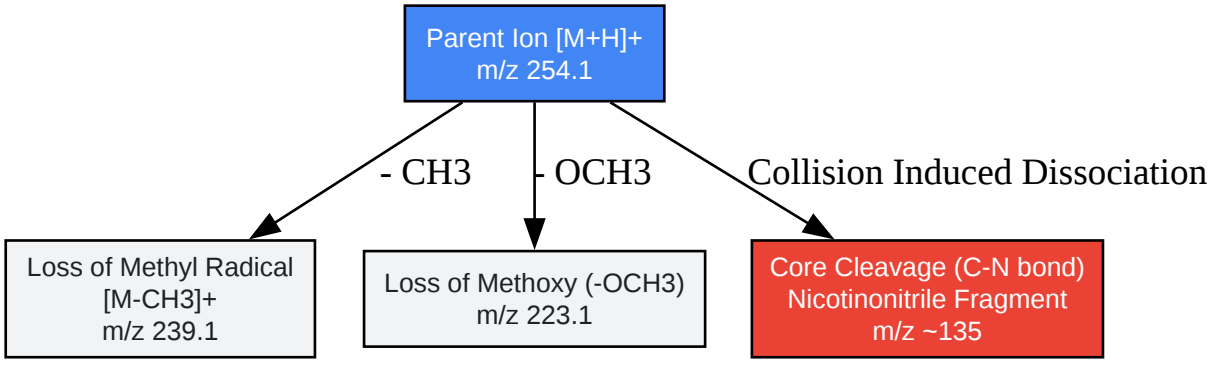

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Figure 2: Predicted ESI-MS fragmentation pathway.[1]

Experimental Validation Protocols

Protocol 1: Sample Preparation for NMR

Objective: Ensure complete dissolution and prevent aggregation-induced broadening.[1]

- Weigh 5–10 mg of the solid compound into a clean vial.
- Add 0.6 mL of DMSO-

  (99.9% D).

  - Note: CDCl

    may be used, but the NH signal will be broad and variable in shift. DMSO provides sharper signals for the exchangeable proton.

- Sonicate for 30 seconds to ensure homogeneity.

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- Filter through a cotton plug if any particulate remains (insoluble pyridone impurities).

Protocol 2: HPLC Purity Check

Before spectroscopic analysis, purity must be established to avoid assigning impurity peaks as rotamers.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5

  m).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (Aromatic) and 220 nm (Amide/Nitrile).
- Retention Time: The target compound is relatively lipophilic; expect elution late in the gradient (~7–8 min).

References

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  Mechanisms on Pyridines: Title: Reactivity of halopyridines in nucleophilic aromatic substitution.[4] Source:Organic Chemistry Portal. URL:[Link]

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